

# NP-1815-PX: A Technical Guide to Solubility and Stability in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B8421164

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and stability of the P2X4 receptor antagonist, **NP-1815-PX**, in dimethyl sulfoxide (DMSO). The data and protocols presented herein are essential for the accurate preparation, storage, and use of **NP-1815-PX** in a research and development setting.

## Core Properties of NP-1815-PX Sodium

Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>13</sub> N <sub>4</sub> NaO <sub>3</sub> S	[1]
Molecular Weight	424.41 g/mol	[1]
CAS Number	1239578-80-3	[1]
Appearance	Solid	
Purity	>98% (typical)	

## Solubility in DMSO

**NP-1815-PX** sodium exhibits high solubility in DMSO. The following table summarizes the available quantitative data.

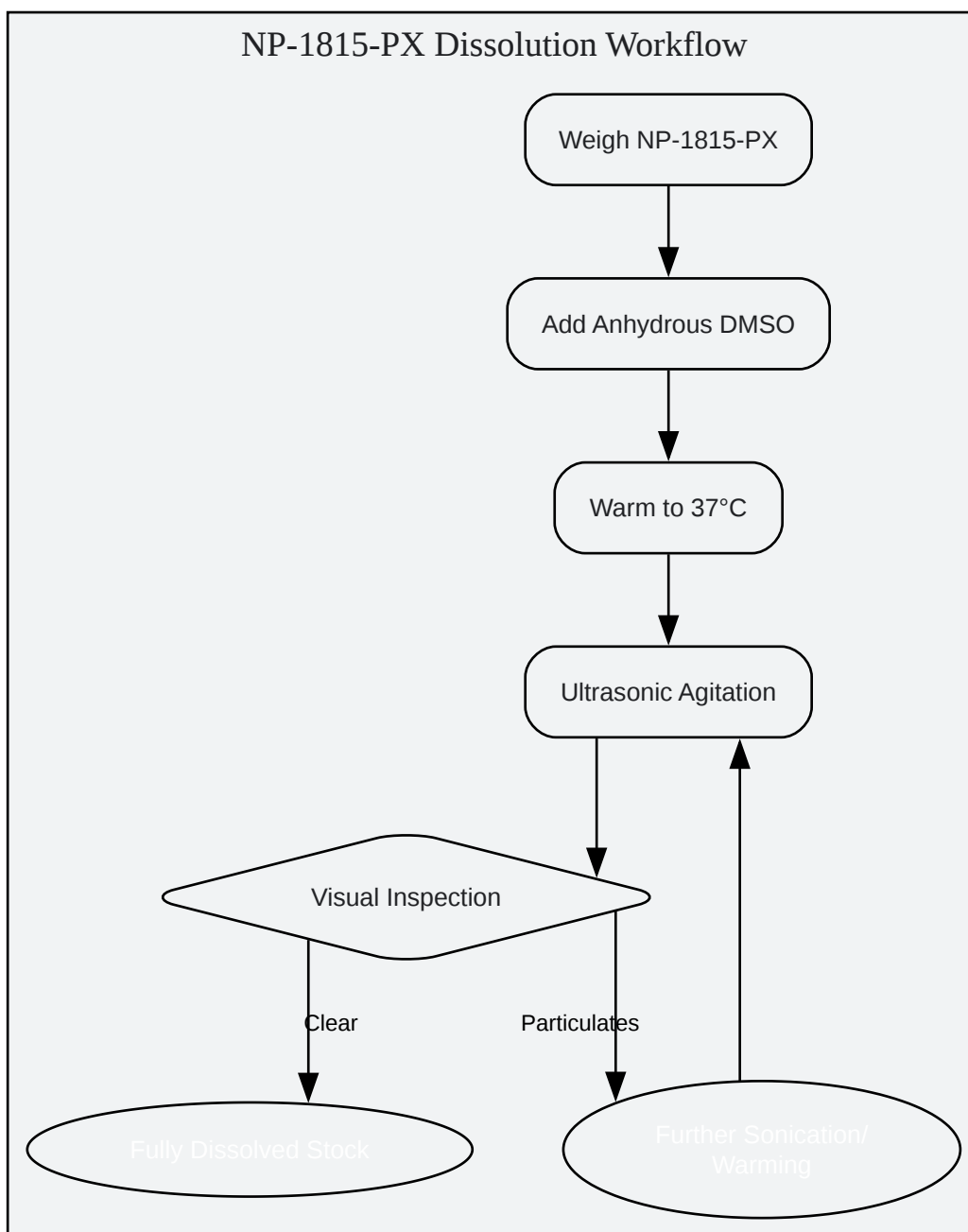
Parameter	Value	Conditions and Notes
Solubility	250 mg/mL	Requires sonication for dissolution.[1][2]
Molar Concentration	589.05 mM	Calculated based on a molecular weight of 424.41 g/mol .

Note on DMSO Quality: The hygroscopic nature of DMSO can significantly impact the solubility of **NP-1815-PX**. It is strongly recommended to use newly opened, anhydrous DMSO for the preparation of stock solutions.

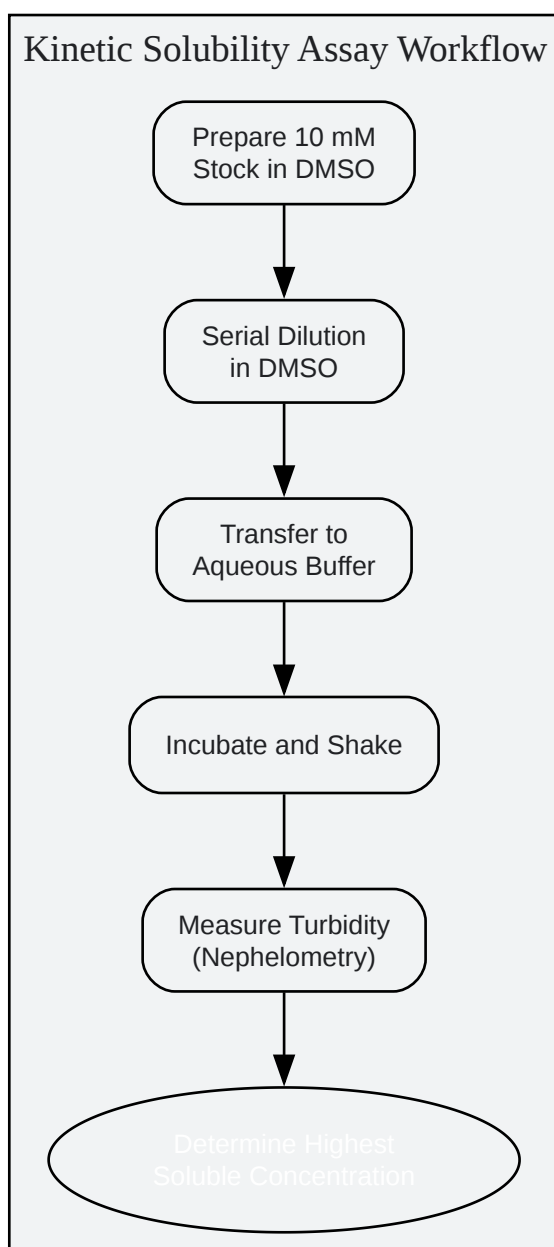
## Recommended Dissolution Protocol

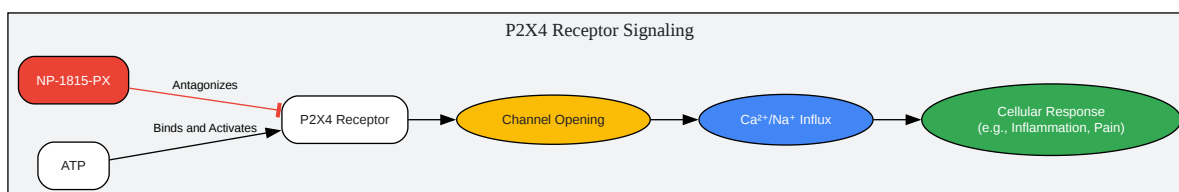
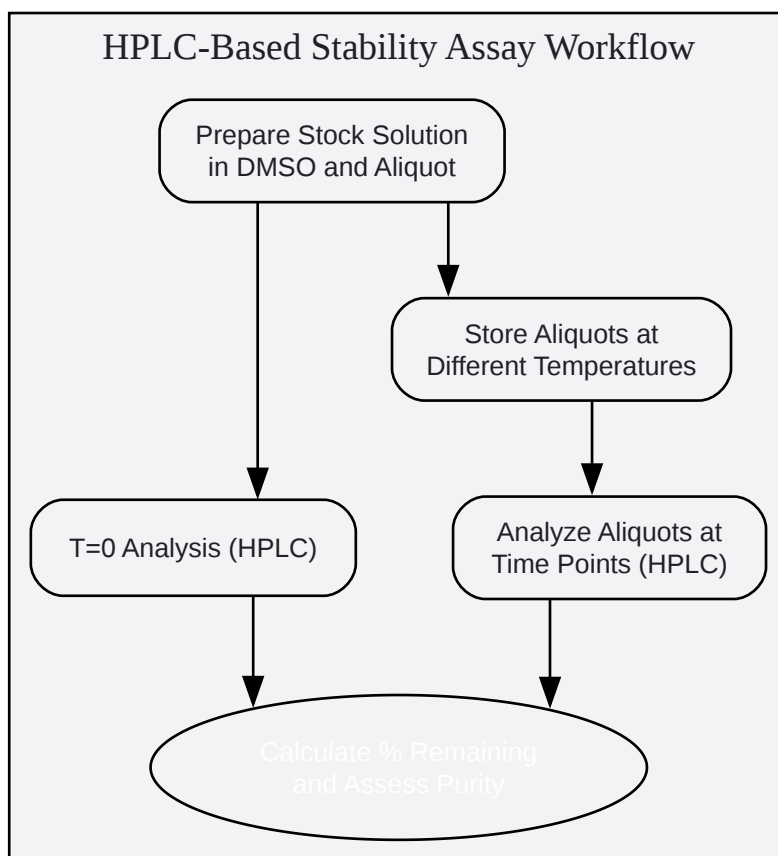
To achieve the maximum solubility of **NP-1815-PX** in DMSO, the following procedure is recommended:

- Weigh the desired amount of **NP-1815-PX** sodium into a suitable vial.
- Add the appropriate volume of fresh, anhydrous DMSO.
- Warm the vial to 37°C.
- Agitate the solution in an ultrasonic bath until the compound is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particulates.



## Kinetic Solubility Assay Workflow





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmatutor.org [pharmatutor.org]
- 2. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [NP-1815-PX: A Technical Guide to Solubility and Stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8421164#np-1815-px-solubility-and-stability-in-dmso]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)